

(2-Iodo-5-methylphenyl)methanol molecular weight and formula

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Compound of Interest

Compound Name: (2-Iodo-5-methylphenyl)methanol

Cat. No.: B8058622

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Technical Guide: (2-Iodo-5-methylphenyl)methanol

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical information regarding the chemical compound **(2-Iodo-5-methylphenyl)methanol**, intended for use by professionals in research and development.

Chemical Identity and Properties

(2-Iodo-5-methylphenyl)methanol is a substituted aromatic alcohol. Its chemical structure consists of a benzene ring with an iodine atom, a methyl group, and a hydroxymethyl group as substituents.

Table 1: Molecular Data for **(2-Iodo-5-methylphenyl)methanol**

Parameter	Value
Molecular Formula	C ₈ H ₉ IO ^{[1][2][3][4]}
Molecular Weight	248.06 g/mol ^{[1][3][4][5]}
CAS Number	220991-50-4 ^{[1][2][3][5]}

Experimental Protocols

A generalized experimental protocol for the quality control of **(2-Iodo-5-methylphenyl)methanol** is outlined below. This is a representative procedure and may require optimization based on specific experimental contexts.

2.1. Purity Assessment by High-Performance Liquid Chromatography (HPLC)

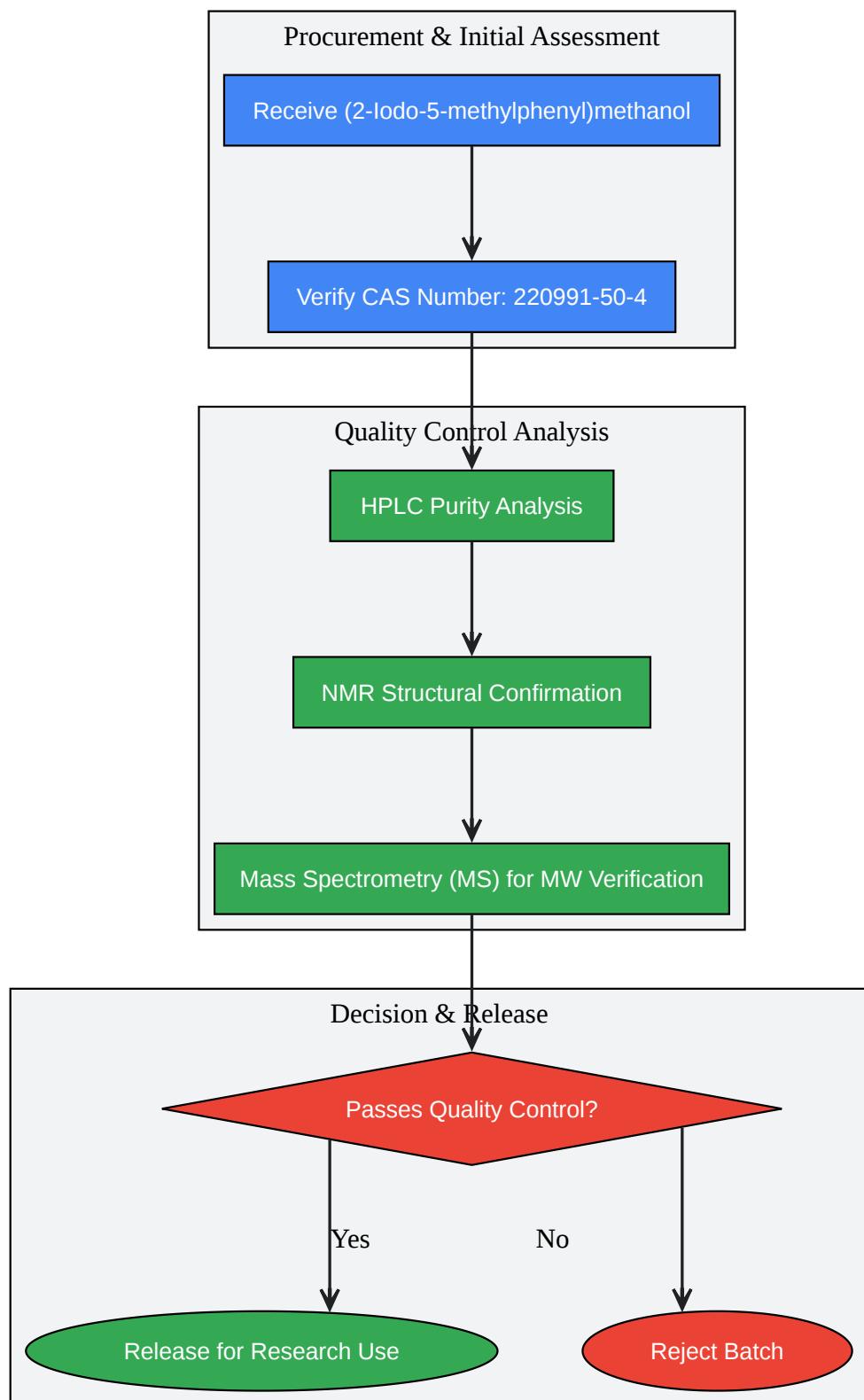
- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μ m particle size).
- Mobile Phase: A gradient of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Detection: UV absorbance at 254 nm.
- Sample Preparation: A stock solution of **(2-Iodo-5-methylphenyl)methanol** is prepared in acetonitrile at a concentration of 1 mg/mL. Serial dilutions are made to generate a calibration curve.
- Procedure: 10 μ L of the sample solution is injected into the HPLC system. The retention time and peak area are recorded. Purity is determined by comparing the area of the main peak to the total area of all peaks.

2.2. Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrumentation: A 400 MHz NMR spectrometer.
- Solvent: Deuterated chloroform (CDCl_3).
- Procedure for ^1H NMR: The sample is dissolved in CDCl_3 . The ^1H NMR spectrum is acquired to confirm the presence and integration of protons corresponding to the methyl, hydroxymethyl, and aromatic ring hydrogens.
- Procedure for ^{13}C NMR: The ^{13}C NMR spectrum is acquired to confirm the presence of the eight distinct carbon atoms in the molecule.

Logical Workflow for Compound Analysis

The following diagram illustrates a typical workflow for the analysis and quality control of a chemical compound like **(2-Iodo-5-methylphenyl)methanol**.



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Caption: Quality control workflow for **(2-Iodo-5-methylphenyl)methanol**.

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